

3,4-Dimethoxybenzyl Chloride: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxybenzyl chloride

Cat. No.: B1209049

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling procedures for **3,4-Dimethoxybenzyl chloride** (CAS No. 7306-46-9). The information is compiled from various safety data sheets and chemical information sources to ensure a thorough understanding of the risks associated with this compound and the necessary precautions for its safe use in a laboratory setting.

Chemical Identification and Properties

3,4-Dimethoxybenzyl chloride is a substituted aromatic compound used as a research chemical and an intermediate in organic synthesis.^[1] Its fundamental properties are summarized below.

Property	Value	Source(s)
CAS Number	7306-46-9	[1] [2] [3]
Molecular Formula	C9H11ClO2	[3]
Molecular Weight	186.64 g/mol	[3]
Appearance	Solid	
Melting Point	50-53 °C	[2]
Purity	Typically ≥95%	
Storage Temperature	2-8°C, sealed in a dry environment	

Hazard Identification and GHS Classification

3,4-Dimethoxybenzyl chloride is classified as a hazardous substance. The primary hazards are associated with its corrosive nature.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage

Signal Word: Danger[\[4\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[5\]](#)
- H314: Causes severe skin burns and eye damage.[\[4\]](#)[\[6\]](#)

Safe Handling and Storage Protocols

Due to its corrosive and moisture-sensitive nature, strict protocols must be followed when handling and storing **3,4-Dimethoxybenzyl chloride**.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact.

Protection Type	Specification	Source(s)
Eye/Face Protection	Chemical safety goggles or a face shield.	[6]
Skin Protection	Impervious gloves (e.g., nitrile rubber), lab coat, and appropriate protective clothing.	[6]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust is generated, a NIOSH-approved respirator for particulates may be necessary.	[7]

Handling Procedures

A general protocol for handling corrosive, moisture-sensitive solids like **3,4-Dimethoxybenzyl chloride** is outlined below. Note: This is a generalized procedure and must be adapted to specific experimental contexts and institutional safety guidelines.

- Preparation:
 - Ensure a chemical fume hood is operational.[8][9]
 - Have an appropriate spill kit and emergency eyewash station/safety shower readily accessible.[7]
 - Assemble all necessary glassware and reagents before handling the compound.
 - Don the required personal protective equipment.

- Handling:
 - Conduct all manipulations of the solid within the chemical fume hood to avoid inhalation of any dust.[\[8\]](#)
 - Avoid direct contact with skin and eyes.[\[7\]](#)
 - Use appropriate, non-reactive tools for transferring the solid.
 - Keep the container tightly closed when not in use to prevent exposure to atmospheric moisture.[\[10\]](#)
- Post-Handling:
 - Thoroughly wash hands and any potentially exposed skin with soap and water after handling.
 - Clean the work area and decontaminate any equipment used.
 - Dispose of contaminated waste in a designated hazardous waste container.[\[11\]](#)

Storage

Proper storage is crucial to maintain the integrity of the compound and prevent hazardous situations.

- Conditions: Store in a cool, dry, and well-ventilated area.[\[10\]](#)
- Container: Keep in a tightly sealed container.[\[10\]](#)
- Incompatibilities: Store away from strong oxidizing agents and bases.[\[7\]](#) The substance is also moisture-sensitive.[\[11\]](#)

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Situation	Procedure	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[6] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[6] [7]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	[6] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[6] [11]
Spill	Evacuate the area. Wear appropriate PPE. Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.	[7]

Fire-Fighting Measures

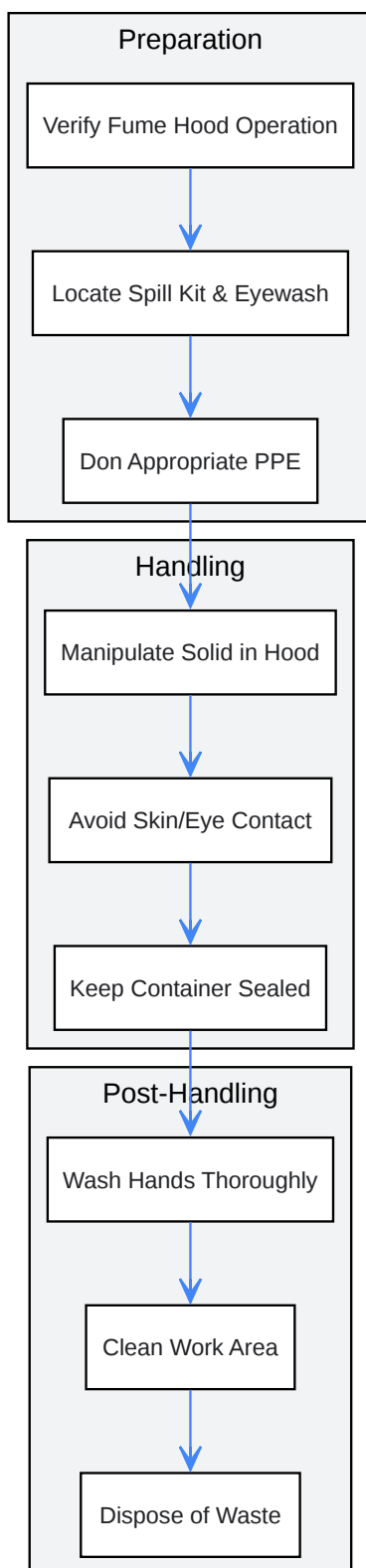
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the material.
- Specific Hazards: Thermal decomposition can produce toxic fumes, including carbon oxides and hydrogen chloride gas.[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Experimental Protocols

Detailed experimental protocols for specific reactions or applications involving **3,4-Dimethoxybenzyl chloride** are not available in public safety documents. Researchers must develop their own specific standard operating procedures (SOPs) based on the known hazards of this compound and the other reagents involved in their experimental setup. The general handling procedure provided in section 3.2 should serve as a baseline for developing such protocols.

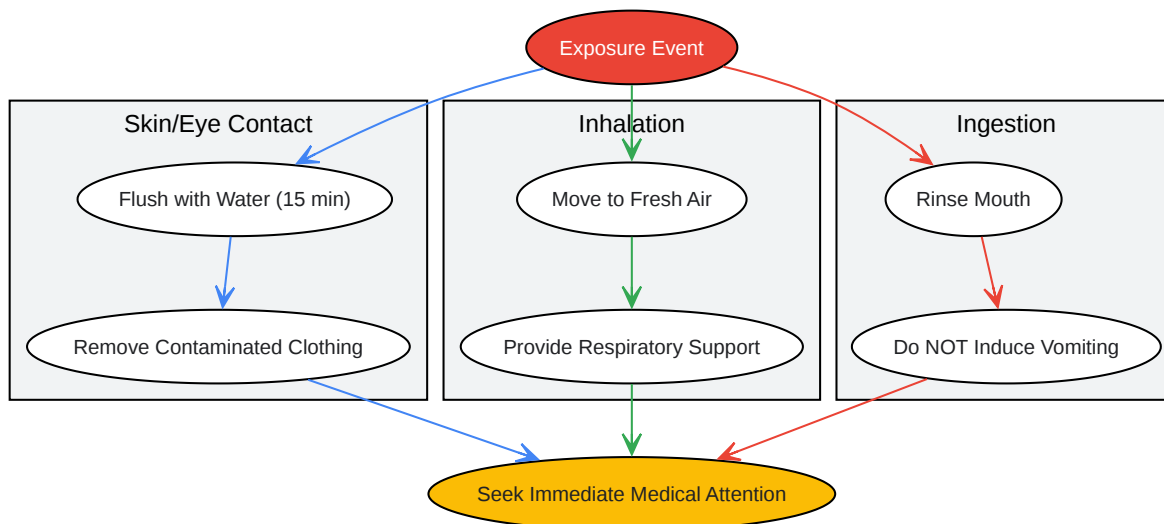
Visualized Safety Workflows

The following diagrams illustrate key logical relationships in the safe handling and emergency response for **3,4-Dimethoxybenzyl chloride**.



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Caption: General Handling Workflow for **3,4-Dimethoxybenzyl Chloride**.



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Caption: First Aid Emergency Response for **3,4-Dimethoxybenzyl Chloride** Exposure.

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- To cite this document: BenchChem. [3,4-Dimethoxybenzyl Chloride: A Technical Safety and Handling Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1209049#3-4-dimethoxybenzyl-chloride-safety-data-sheet-and-handling>]

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